

# N-Cyclopentylaniline physical properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	N-Cyclopentylaniline
CAS No.:	40649-26-1
Cat. No.:	B1267050

[Get Quote](#)

An in-depth guide to the physical properties of **N-Cyclopentylaniline**, tailored for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of the compound's core physical characteristics, detailed experimental protocols for their determination, and a logical workflow for solubility testing.

## Core Physical and Chemical Properties

**N-Cyclopentylaniline**, with the chemical formula  $C_{11}H_{15}N$ , is an organic compound consisting of a cyclopentyl group attached to the nitrogen atom of an aniline molecule.<sup>[1][2]</sup> It presents as a colorless to light yellow liquid with a distinctive amine odor.<sup>[1]</sup> This compound serves as a valuable intermediate in the synthesis of more complex organic molecules and has potential applications in materials science and pharmaceuticals.<sup>[1]</sup>

## Data Presentation: Physical Properties of N-Cyclopentylaniline

The quantitative physical properties of **N-Cyclopentylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N	[1][2][3][4]
Molecular Weight	161.24 g/mol	[1][2]
Density	1.049 g/cm <sup>3</sup>	[4]
Boiling Point	274.4 °C at 760 mmHg	[4]
Flash Point	124 °C	[4]
Refractive Index	1.596	[4]
Appearance	Colorless to light yellow liquid	[1]
Odor	Characteristic amine odor	[1]

## Experimental Protocols

This section details the standard methodologies for determining the key physical properties of a liquid organic compound such as **N-Cyclopentylaniline**.

### Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[5] A common and efficient method for determining the boiling point of a small liquid sample is the capillary method using a Thiele tube or a similar heating apparatus.[6]

Methodology:

- **Sample Preparation:** A small amount (a few milliliters) of the liquid is placed into a small test tube or fusion tube.[7][6]
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid within the fusion tube.[6][8]
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in a heating bath (e.g., paraffin oil in a Thiele tube or an aluminum block).[6][9]

- Heating: The apparatus is heated slowly and uniformly.[6] As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.
- Observation: Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[6]
- Measurement: The heat source is removed, and the liquid is allowed to cool slowly. The temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[9]

## Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is a fundamental physical property defined as the mass of a substance per unit volume.[10] For liquids, this can be accurately determined using a pycnometer or more simply with a graduated cylinder and a balance.[11][12]

Methodology (Using Graduated Cylinder):

- Mass of Empty Cylinder: An empty, dry measuring cylinder is placed on an electronic balance, and its mass is recorded.[12][13]
- Volume Measurement: A specific volume of **N-Cyclopentylaniline** (e.g., 20 mL) is carefully added to the measuring cylinder. The volume should be read from the bottom of the meniscus.[12][14]
- Mass of Cylinder and Liquid: The measuring cylinder containing the liquid is reweighed, and the combined mass is recorded.[12][14]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume.[12]
  - $\text{Density} = (\text{Mass of Cylinder with Liquid} - \text{Mass of Empty Cylinder}) / \text{Volume of Liquid}$

## Determination of Solubility

Solubility testing determines whether a compound dissolves in a particular solvent, providing insights into its polarity and the presence of acidic or basic functional groups.[15][16] The general principle of "like dissolves like" is a useful guideline, suggesting that polar compounds dissolve in polar solvents and nonpolar compounds in nonpolar solvents.[15] Given its structure—a nonpolar phenyl and cyclopentyl group combined with a polar amine group—**N-Cyclopentylaniline** is expected to be sparingly soluble in water but soluble in many organic solvents.[17][18]

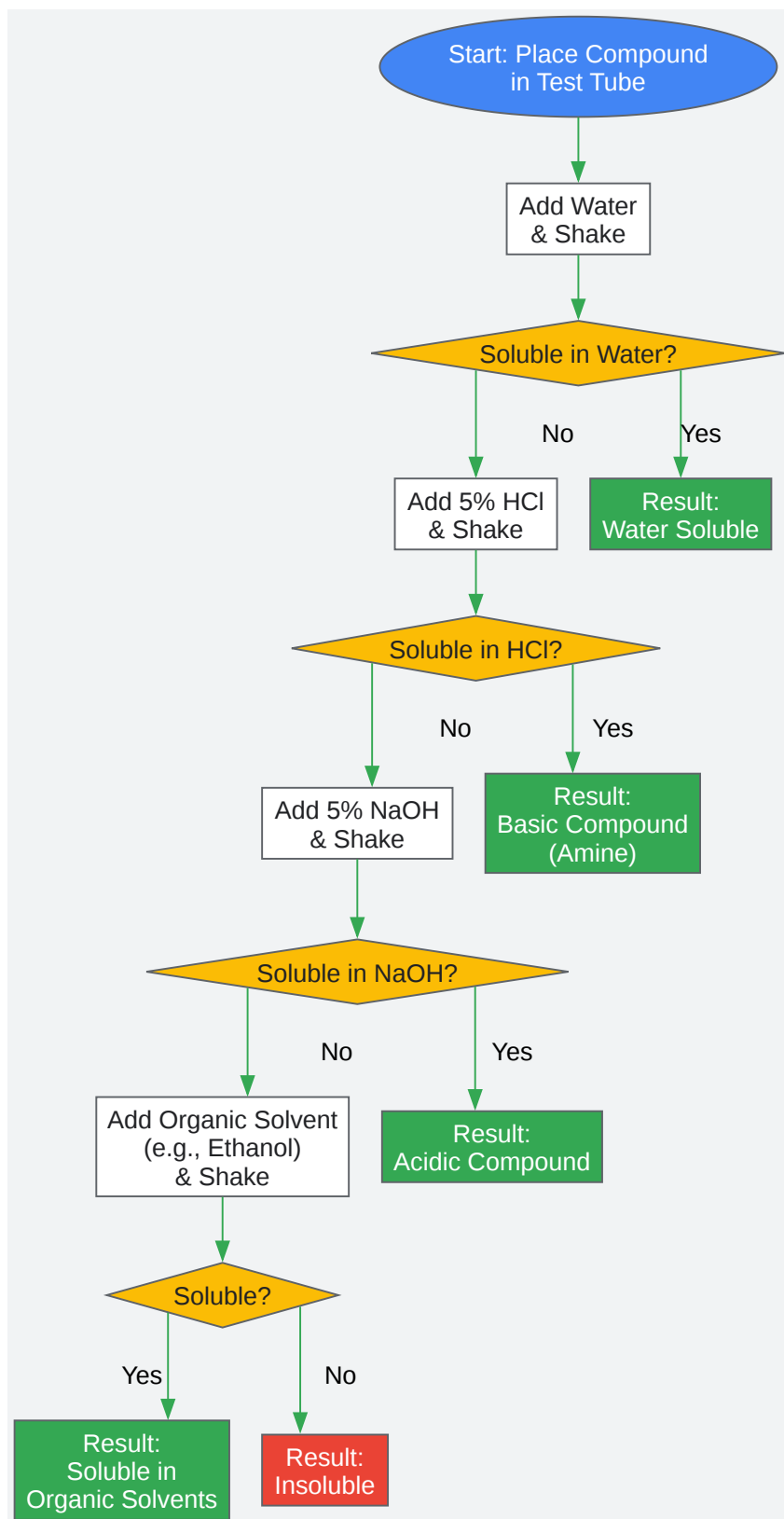
Methodology:

- **Sample Preparation:** A small, measured amount of the solute (e.g., 25 mg or 0.05 mL) is placed in a test tube.[16]
- **Solvent Addition:** The solvent (e.g., water, 5% HCl, 5% NaOH, ethanol) is added in small portions (e.g., 0.75 mL total) to the test tube.[16]
- **Mixing:** After each addition, the test tube is shaken vigorously to facilitate dissolution.[16][19]
- **Observation:** The mixture is observed to see if the solute has completely dissolved. If a single homogeneous phase is formed, the compound is considered soluble. If two distinct layers remain or the solute remains undissolved, it is considered insoluble.[15]
- **Acid-Base Testing:** For water-insoluble compounds like **N-Cyclopentylaniline**, solubility in aqueous acid (5% HCl) and base (5% NaOH) is tested. Solubility in 5% HCl would indicate the presence of a basic functional group (like the amine group in this case), which reacts to form a water-soluble salt.[20][21]

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of an organic compound like **N-Cyclopentylaniline**.



[Click to download full resolution via product page](#)

Caption: Workflow for organic compound solubility testing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Buy N-Cyclopentylaniline | 40649-26-1 \[smolecule.com\]](#)
- [2. N-Cyclopentylaniline | C11H15N | CID 142481 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. guidechem.com \[guidechem.com\]](#)
- [4. N-cyclopentylaniline | CAS#:40649-26-1 | Chemsrsc \[chemsrc.com\]](#)
- [5. Determination of Boiling Point of Organic Compounds - GeeksforGeeks \[geeksforgeeks.org\]](#)
- [6. Boiling Point Determination of Organic Compounds: Chemistry Guide \[vedantu.com\]](#)
- [7. cdn.juniata.edu \[cdn.juniata.edu\]](#)
- [8. byjus.com \[byjus.com\]](#)
- [9. vijaynazare.weebly.com \[vijaynazare.weebly.com\]](#)
- [10. weissman.baruch.cuny.edu \[weissman.baruch.cuny.edu\]](#)
- [11. mt.com \[mt.com\]](#)
- [12. wjec.co.uk \[wjec.co.uk\]](#)
- [13. Measuring density | Class experiment | RSC Education \[edu.rsc.org\]](#)
- [14. chem.libretexts.org \[chem.libretexts.org\]](#)
- [15. chem.ws \[chem.ws\]](#)
- [16. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [17. solubilityofthings.com \[solubilityofthings.com\]](#)
- [18. solubilityofthings.com \[solubilityofthings.com\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. scribd.com \[scribd.com\]](#)
- [21. www1.udel.edu \[www1.udel.edu\]](#)

- To cite this document: BenchChem. [N-Cyclopentylaniline physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267050/docs#n-cyclopentylaniline-physical-properties>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)